

A Technical Guide to the Historical Experiments that Determined the Rydberg Constant

Author: BenchChem Technical Support Team. **Date:** May 2026

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This in-depth technical guide explores the foundational historical experiments that led to the determination of the **Rydberg** constant, a cornerstone of atomic physics. The precise measurement of this constant was pivotal in the development of quantum mechanics and our understanding of atomic structure. This document provides a detailed overview of the key experiments, their methodologies, and the quantitative data that paved the way for modern spectroscopy.

The Dawn of Spectral Analysis: Johann Balmer and the Visible Hydrogen Lines

The journey to determining the **Rydberg** constant began with the empirical observation of the hydrogen spectrum. In 1885, Swiss mathematician Johann Jakob Balmer published a paper describing a simple mathematical formula that could predict the wavelengths of the four visible spectral lines of hydrogen with remarkable accuracy.^{[1][2][3]} This empirical discovery laid the groundwork for future theoretical explanations.

Experimental Protocol: Balmer's Analysis of Ångström's Data

Balmer himself did not perform the experimental measurements but rather analyzed the precise wavelength data published by Swedish physicist Anders Jonas Ångström in 1868.[3]

Ångström's experiment involved passing an electric discharge through a glass tube containing hydrogen gas at low pressure.[2] The light emitted from the discharge was then passed through a prism or a diffraction grating, which separated the light into its constituent wavelengths, revealing a series of discrete spectral lines.

The typical experimental setup of the time would have consisted of:

- **Hydrogen Discharge Tube:** A sealed glass tube containing hydrogen gas at low pressure with two electrodes. A high voltage applied across the electrodes would excite the hydrogen atoms, causing them to emit light.
- **Spectrometer:** An instrument used to measure the properties of light over a specific portion of the electromagnetic spectrum. Early spectrometers consisted of:
 - **A Slit:** To create a narrow, well-defined beam of light from the discharge tube.
 - **A Dispersive Element:** Either a prism or a diffraction grating to separate the light by wavelength.
 - **A Telescope or Viewing System:** To observe and measure the angular positions of the spectral lines.
- **Wavelength Calibration:** The positions of the spectral lines were carefully measured and calibrated against known standards to determine their wavelengths accurately.

Quantitative Data: The Balmer Series

Balmer's formula, in its original form, was expressed as:

$$\lambda = h * (m^2 / (m^2 - n^2))$$

where:

- λ is the wavelength of the spectral line.
- h is a constant (Balmer's constant), approximately 3645.6 Å.[3]
- $n = 2$.
- m is an integer greater than 2 ($m = 3, 4, 5, 6$ for the visible lines).

The following table summarizes the wavelengths of the first four lines of the Balmer series as measured by Ångström and predicted by Balmer's formula.

Line	Transition ($m \rightarrow n$)	Color	Ångström's Measured Wavelength (Å)	Balmer's Calculated Wavelength (Å)
H- α	3 $\rightarrow$ 2	Red	6562.10	6562.08
H- β	4 $\rightarrow$ 2	Blue-Green	4860.74	4860.8
H- γ	5 $\rightarrow$ 2	Blue-Violet	4340.1	4340.0
H- δ	6 $\rightarrow$ 2	Violet	4101.2	4101.3

Expanding the Spectrum: The Discoveries of the Lyman and Paschen Series

Balmer's work suggested that other series of spectral lines for hydrogen might exist for different integer values of 'n'. This was soon confirmed by the discoveries of Theodore Lyman and Friedrich Paschen, who explored the ultraviolet and infrared regions of the hydrogen spectrum, respectively.

Theodore Lyman and the Ultraviolet Series (1906-1914)

Theodore Lyman, a physicist at Harvard University, pioneered spectroscopy in the far ultraviolet region. His work required overcoming significant experimental challenges, as ultraviolet light is strongly absorbed by air and by the materials typically used in optical instruments.

To observe the ultraviolet hydrogen spectrum, Lyman constructed a vacuum spectrograph.^[4] This instrument was essential for his discoveries. The key components and procedures were:

- **Hydrogen Source:** A discharge tube containing hydrogen gas was used to generate the emission spectrum.
- **Vacuum System:** The entire optical path of the spectrograph, from the light source to the detector, was enclosed in a chamber that could be evacuated to a high vacuum. This prevented the absorption of the ultraviolet radiation by air.
- **Concave Diffraction Grating:** Instead of a prism, Lyman used a concave diffraction grating as the dispersive element. The concave shape of the grating also served to focus the spectrum onto the detector, eliminating the need for additional lenses that would absorb UV light.
- **Photographic Plates:** The spectral lines were recorded on photographic plates that were sensitive to ultraviolet radiation.

Lyman discovered a series of lines in the far ultraviolet, which corresponded to electron transitions to the $n=1$ energy level. The first line in this series, Lyman-alpha, was discovered in 1906.^[5]

Line	Transition ($n_2 \rightarrow n_1$)	Wavelength (nm)
Lyman- α	$2 \rightarrow 1$	121.6
Lyman- β	$3 \rightarrow 1$	102.6
Lyman- γ	$4 \rightarrow 1$	97.2
Lyman- δ	$5 \rightarrow 1$	95.0
Lyman- ϵ	$6 \rightarrow 1$	93.8
Series Limit	$\infty \rightarrow 1$	91.2

Friedrich Paschen and the Infrared Series (1908)

In 1908, German physicist Friedrich Paschen extended the study of the hydrogen spectrum into the infrared region.^{[6][7]}

Paschen's experimental setup was similar in principle to those used for visible and ultraviolet spectroscopy but adapted for the detection of infrared radiation:

- **Hydrogen Discharge Source:** A powerful discharge through hydrogen gas was necessary to produce a sufficiently intense emission in the infrared.
- **Spectrometer with a Concave Grating:** Paschen also utilized a concave grating to disperse the infrared radiation.
- **Bolometer:** To detect the infrared radiation, Paschen used a bolometer, a sensitive thermal detector that measures the heating effect of the incident radiation. This was a crucial component as photographic plates were not sensitive to these longer wavelengths.

Paschen's measurements revealed a series of lines in the infrared corresponding to electron transitions to the $n=3$ energy level.^[6]

Line	Transition ($n_2 \rightarrow n_1$)	Wavelength (nm)
Paschen- α	$4 \rightarrow 3$	1875
Paschen- β	$5 \rightarrow 3$	1282
Paschen- γ	$6 \rightarrow 3$	1094
Paschen- δ	$7 \rightarrow 3$	1005
Series Limit	$\infty \rightarrow 3$	820.4

The Rydberg Formula and the Emergence of a Universal Constant

The discovery of these distinct spectral series led to a more general empirical formula developed by the Swedish physicist Johannes **Rydberg** in 1888.^[3] **Rydberg** expressed the relationship in terms of the wavenumber (the reciprocal of the wavelength), which simplified the mathematical form.

The **Rydberg** formula is given by:

$$1/\lambda = RH * (1/n_1^2 - 1/n_2^2)$$

where:

- λ is the wavelength of the spectral line in vacuum.
- RH is the **Rydberg** constant for hydrogen.
- n_1 and n_2 are integers such that $n_1 < n_2$.

This single formula could describe all the known spectral series of hydrogen by setting n_1 to a specific integer value for each series:

- $n_1 = 1$ for the Lyman series
- $n_1 = 2$ for the Balmer series
- $n_1 = 3$ for the Paschen series

The consistency of the constant RH across all these series demonstrated its fundamental nature.

Michelson's Contribution: Interferometry and Precision Measurement

While not directly discovering a new spectral series, the work of American physicist Albert A. Michelson was instrumental in advancing the precision with which spectral wavelengths and, consequently, the **Rydberg** constant could be measured. His invention of the Michelson interferometer revolutionized optical metrology.[8][9]

Experimental Protocol: The Michelson Interferometer

The Michelson interferometer splits a beam of light into two paths and then recombines them to produce an interference pattern. By precisely measuring the changes in this interference pattern as the path length of one of the beams is varied, the wavelength of the light can be determined with extremely high accuracy.

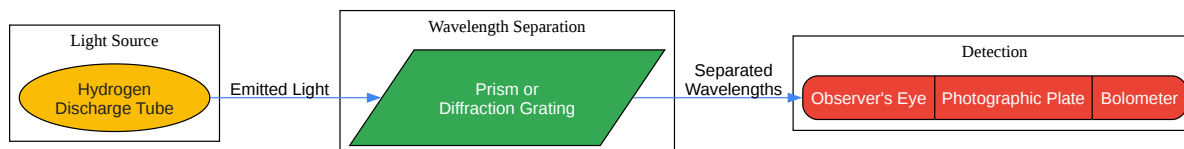
The key principles of its application in spectroscopy are:

- **High Resolution:** The interferometer could resolve fine details in spectral lines that were beyond the capabilities of prism or grating spectrometers of the time. This was crucial for studying the fine structure of the hydrogen lines.
- **Absolute Wavelength Measurement:** The interferometer allowed for the direct comparison of the wavelength of a spectral line to a standard of length, leading to more accurate absolute wavelength determinations.

Michelson's work on precisely measuring the standard meter in terms of the wavelength of the red line of cadmium, for example, established a new level of accuracy in spectroscopy that was essential for refining the value of fundamental constants like the **Rydberg** constant.[9]

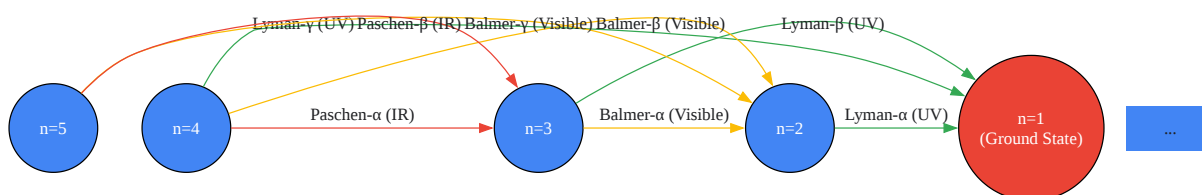
Visualizing the Experimental Logic and Spectral Relationships

The following diagrams, generated using the DOT language, illustrate the logical flow of the experiments and the relationship between the different spectral series of hydrogen.



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A generalized workflow for early spectroscopic experiments.



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Electron transitions for the Lyman, Balmer, and Paschen series.

Evolution of the Rydberg Constant

The value of the **Rydberg** constant has been refined over time as experimental techniques improved. The following table provides a historical perspective on its measured value.

Year(s)	Experimenter(s)	Method	Value of R_{∞} (cm^{-1})
1885	J. J. Balmer	Analysis of visible spectrum	(Implicit in his constant)
1890	J. R. Rydberg	Generalization of spectral series	~ 109721.6
1920s-1940s	Various	Grating and interferometric spectroscopy	~ 109737.3
1970s-1980s	T. W. Hänsch, et al.	Doppler-free laser spectroscopy	$109737.3143(10)$
2018 (CODATA)	Modern precision spectroscopy		$109737.31568508(65)$

Conclusion

The determination of the **Rydberg** constant is a story of meticulous experimental work and insightful theoretical leaps. From Balmer's initial empirical formula to the high-precision laser spectroscopy of today, the quest to accurately measure this fundamental constant has driven significant advancements in our understanding of atomic physics and quantum mechanics. The historical experiments detailed in this guide not only laid the foundation for the determination of the **Rydberg** constant but also exemplified the scientific method at its finest, where careful observation and quantitative analysis pave the way for profound theoretical breakthroughs. These foundational principles of spectroscopy continue to be relevant in modern research, including in the fields of drug discovery and development where precise analytical techniques are paramount.

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- To cite this document: BenchChem. [A Technical Guide to the Historical Experiments that Determined the Rydberg Constant]. BenchChem, [2026]. [Online PDF]. Available at:

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